

CAS number for N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine

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Compound of Interest

Compound Name:	<i>N</i> -[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine
CAS No.:	93285-86-0
Cat. No.:	B183235

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An In-depth Technical Guide to N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine

Executive Summary: This document provides a comprehensive technical overview of **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**, a substituted phenethylamine derivative. While a specific CAS number for the free base is not prominently documented in public databases, this guide synthesizes information based on established chemical principles and data from structurally related compounds. We will cover its physicochemical properties, a detailed synthetic pathway via reductive amination, robust analytical characterization methodologies, and its putative pharmacological profile based on its structural class. This guide is intended for researchers, chemists, and pharmacologists engaged in the fields of medicinal chemistry and drug development, offering both theoretical grounding and practical, field-proven protocols for its synthesis and analysis.

Introduction and Chemical Identity

N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine belongs to the vast class of phenethylamines, a group of compounds known for their diverse neuropharmacological activities. The core structure consists of a 3,4-dimethoxyphenethylamine moiety, a common feature in many psychoactive compounds and pharmaceutical agents, linked to a cyclohexylamine group. This N-alkylation with a bulky, non-aromatic cyclohexyl ring is anticipated to significantly modulate the compound's properties, including its lipophilicity, receptor binding profile, and metabolic stability, compared to its parent amine, 3,4-dimethoxyphenethylamine (DMPEA).

The potential significance of this molecule lies in the exploration of structure-activity relationships (SAR) within the phenethylamine class. N-substitution is a critical determinant of pharmacological activity, particularly at serotonin and adrenergic receptors.^{[1][2]} The introduction of a cyclohexyl group, as opposed to smaller alkyl or larger benzyl groups, allows for a systematic investigation of how steric bulk and lipophilicity in this region of the molecule influence receptor affinity and functional efficacy.^[3]

While a unique CAS Registry Number for the free base is not readily found, the hydrochloride salt of a closely related analog, N-[(3,4-dimethoxyphenyl)methyl]cyclohexanamine, is registered under CAS Number 13174-22-6.^{[4][5]} For the purpose of this guide, we will proceed by outlining the synthesis and characterization of the title compound, **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**.

Physicochemical Properties

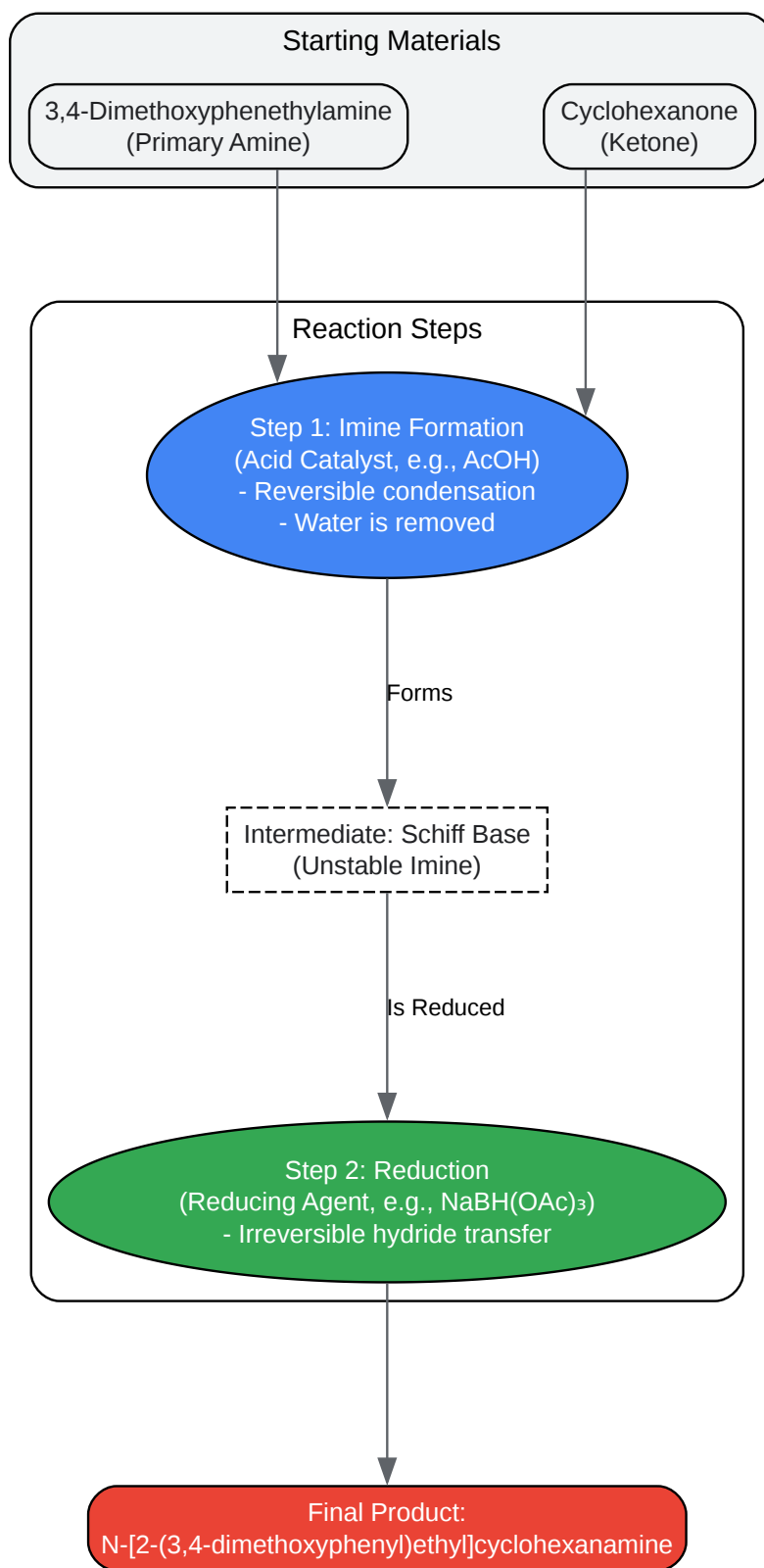
The physicochemical properties of a compound are critical for its handling, formulation, and understanding its pharmacokinetic profile. The data presented below are a combination of predicted values from computational models and experimental data from structurally analogous compounds.

Property	Value	Source/Method
Molecular Formula	C ₁₇ H ₂₇ NO ₂	-
Molecular Weight	277.41 g/mol	-
CAS Number	Not Assigned	-
Predicted pKa (Basic)	~10.5 - 11.0	Estimated based on cyclohexanamine derivatives[6]
Predicted logP	3.5 - 4.5	Estimation based on structural components
Appearance	Expected to be a colorless to pale yellow oil or a low-melting solid.	Inferred from similar N-substituted amines
Solubility	Likely soluble in organic solvents (e.g., methanol, ethanol, DCM, chloroform) and sparingly soluble in water. The hydrochloride salt would exhibit higher aqueous solubility.	General properties of secondary amines

Synthesis and Mechanistic Rationale

The most efficient and industry-standard method for synthesizing N-substituted secondary amines from a primary amine and a ketone is reductive amination.[7][8] This one-pot reaction combines high yields with operational simplicity and is the recommended pathway for preparing **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**.

Synthesis Workflow Diagram



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Caption: Reductive amination workflow for synthesis.

Mechanistic Causality

The choice of reductive amination is deliberate. It proceeds in two distinct, controlled stages within a single pot:

- **Imine Formation:** 3,4-Dimethoxyphenethylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of cyclohexanone. This is typically catalyzed by a weak acid, which protonates the carbonyl oxygen, making the carbon more electrophilic. A subsequent dehydration step yields a transient Schiff base (imine). This step is reversible.
- **Reduction:** A reducing agent is introduced to irreversibly reduce the C=N double bond of the imine to a C-N single bond. The choice of reducing agent is critical. Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is particularly effective because it is a mild and selective reducing agent that does not readily reduce the ketone starting material but is highly effective at reducing the protonated imine intermediate.^[8] This selectivity prevents side reactions and maximizes the yield of the desired secondary amine.

Detailed Experimental Protocol: Synthesis

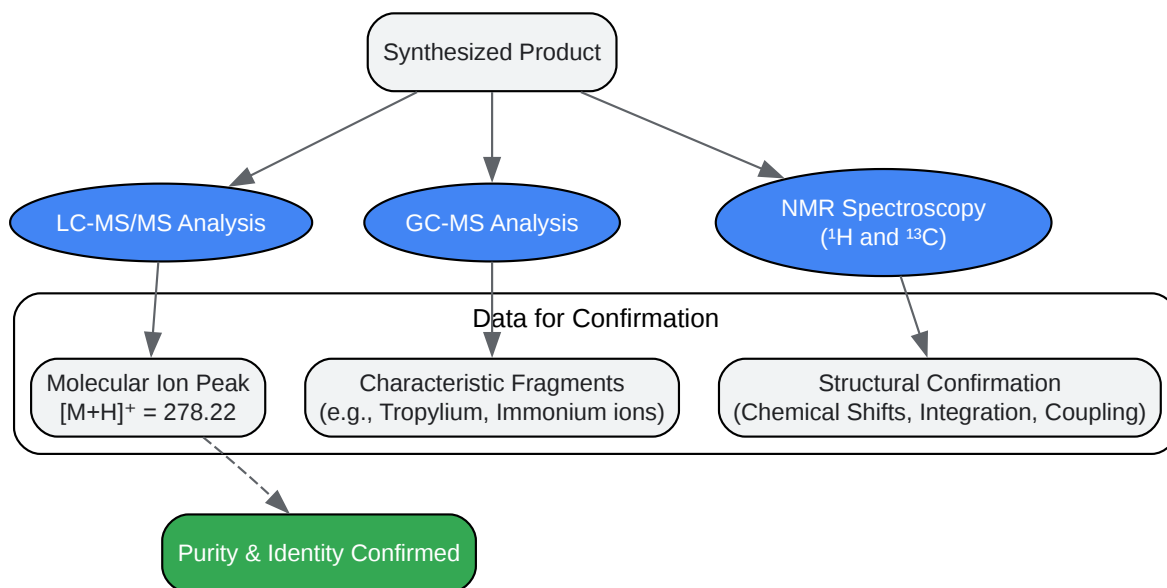
- **Materials:**
 - 3,4-Dimethoxyphenethylamine (1.0 eq)
 - Cyclohexanone (1.1 eq)
 - Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq)
 - Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
 - Glacial Acetic Acid (catalytic, ~0.1 eq)
 - Saturated Sodium Bicarbonate (NaHCO_3) solution
 - Brine (saturated NaCl solution)
 - Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- **Procedure:**

- To a round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add 3,4-dimethoxyphenethylamine (1.0 eq), cyclohexanone (1.1 eq), and dichloromethane.
- Stir the solution at room temperature and add a catalytic amount of glacial acetic acid.
- Allow the mixture to stir for 20-30 minutes to facilitate imine formation.
- Carefully add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes. The reaction may be mildly exothermic.
- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS.
- Upon completion, quench the reaction by slowly adding saturated sodium bicarbonate solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude oil/solid via column chromatography on silica gel to obtain the pure **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**.

Analytical Characterization

Confirming the identity and purity of the synthesized compound requires a suite of analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are ideal for confirming molecular weight and identifying fragmentation patterns, while Nuclear Magnetic Resonance (NMR) spectroscopy provides definitive structural elucidation.^{[9][10]}

Analytical Workflow Diagram



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Caption: Multi-technique workflow for analytical validation.

Expected Spectroscopic and Spectrometric Data

Technique	Expected Results
LC-MS/MS (ESI+)	Molecular Ion: A prominent protonated molecular ion $[M+H]^+$ at m/z 278.22. Fragmentation: Substituted phenethylamines lacking a β-hydroxy group are known to undergo N-Cα bond dissociation.^{[11][12]} Expect to see a characteristic fragment from the loss of the cyclohexylamine moiety, resulting in an ion corresponding to the 3,4-dimethoxyphenethyl fragment, and a dominant immonium ion from the cyclohexylamine portion.
^1H NMR (CDCl_3)	Aromatic Protons: Signals between 6.7-6.9 ppm (3H). Methoxy Protons: Two sharp singlets around 3.8-3.9 ppm (6H total, 3H each). Ethyl Chain Protons: Two multiplets (triplet-like) between 2.6-3.0 ppm (4H). Cyclohexyl Protons: A complex series of broad multiplets between 1.0-2.5 ppm (11H).
^{13}C NMR (CDCl_3)	Aromatic Carbons: Signals between 110-150 ppm, with the methoxy-substituted carbons (~147-149 ppm) being most downfield. Methoxy Carbons: Signals around 55-56 ppm. Ethyl & Cyclohexyl Carbons: A series of signals in the aliphatic region between 25-60 ppm.

Detailed Protocol: LC-MS/MS Screening

This protocol is adapted for the general screening of phenethylamine-type substances in a research setting.^[9]

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF).

- C18 reverse-phase analytical column.
- Sample Preparation:
 - Accurately weigh ~1 mg of the synthesized compound and dissolve in 1 mL of methanol to create a 1 mg/mL stock solution.
 - Perform serial dilutions to create working solutions (e.g., 1 µg/mL).
 - For analysis, dilute the working solution with 50% methanol in water to a final concentration of ~50-100 ng/mL.
 - Filter the final solution through a 0.22 µm PVDF filter before injection.
- LC Conditions:
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient: Start at 5-10% B, ramp to 95% B over 8-10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
 - Flow Rate: 0.3-0.5 mL/min
 - Injection Volume: 5-10 µL
- MS/MS Conditions (Positive ESI Mode):
 - Scan Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan with product ion scan for characterization.
 - Precursor Ion: m/z 278.22
 - Product Ions (Predicted): Monitor for key fragments. For example, the tropylium-type ion from the dimethoxy-phenyl ring cleavage (m/z ~151) and the cyclohexylimmonium ion (m/z ~98). Collision energy should be optimized for these transitions.

Putative Pharmacological Profile and Toxicological Considerations

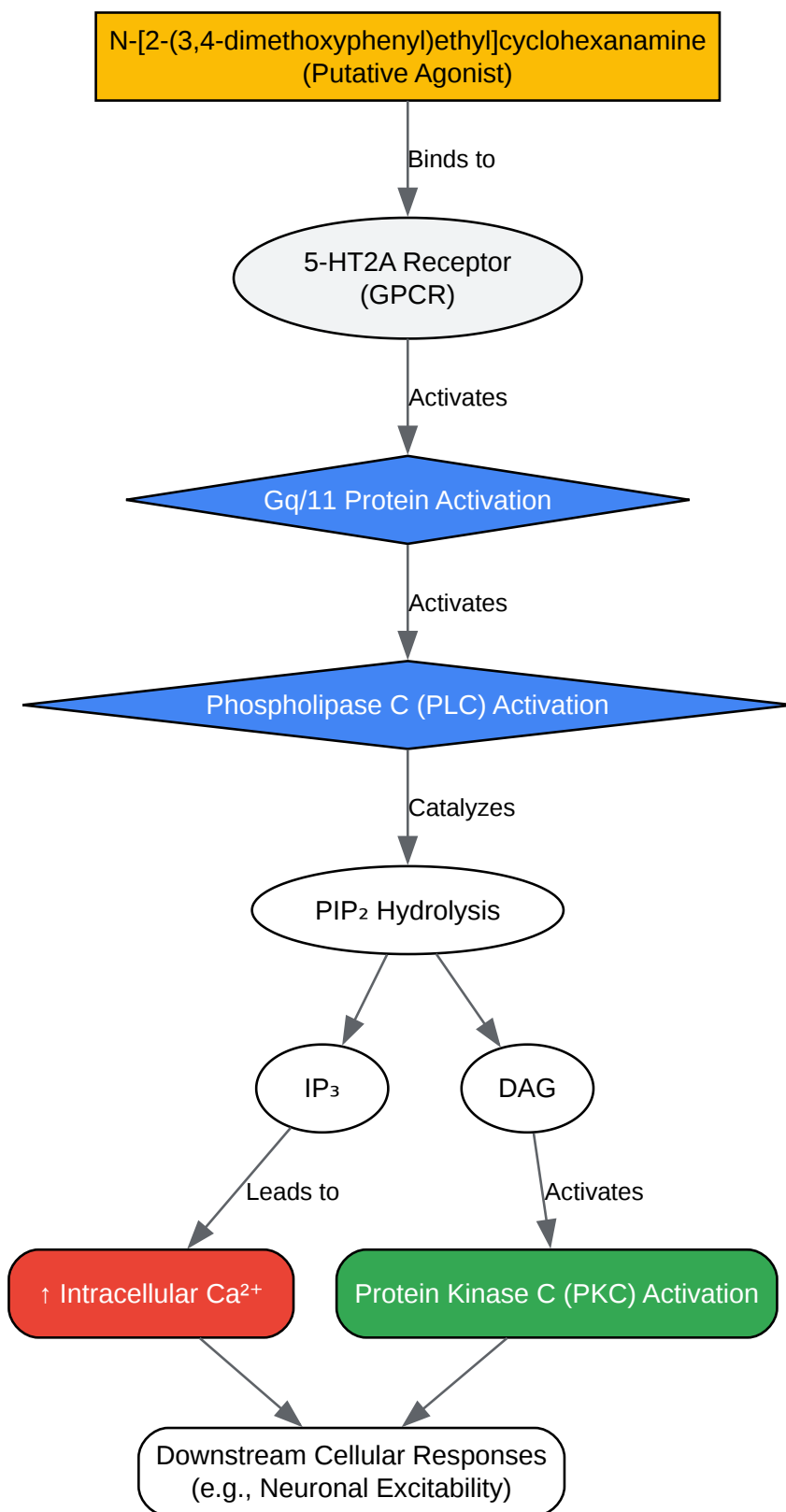
The pharmacological activity of **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine** has not been explicitly reported. However, a robust profile can be inferred from extensive SAR studies on related N-substituted phenethylamines.

Mechanism of Action at Serotonin Receptors

Many substituted phenethylamines are agonists or partial agonists at serotonin (5-HT) receptors, particularly the 5-HT₂ subtype.^{[3][13]} The N-substituent plays a crucial role in modulating affinity and selectivity. For instance, N-benzyl substitution on phenethylamines can dramatically increase affinity for the 5-HT_{2A} receptor.^{[1][3]}

The cyclohexyl group on the title compound presents an interesting case. It provides significant steric bulk, similar to a benzyl group, but lacks aromaticity. This suggests it could interact with hydrophobic pockets in the receptor binding site. It is hypothesized that this compound will act as an agonist or partial agonist at 5-HT_{2A} and/or 5-HT_{2C} receptors. Such activity is the basis for the psychoactive effects of many classic psychedelics and is a target for novel therapeutics for depression and PTSD.^[13]

Signaling Pathway Diagram



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Caption: Hypothesized 5-HT2A receptor signaling pathway.

Toxicological Considerations

As a member of the phenethylamine class, this compound should be handled with appropriate caution. Overdoses of related stimulants can lead to severe physical and mental effects, including hypertension, hyperthermia, and agitation.[9] The specific toxicological profile of this compound is unknown and would require formal investigation. Standard safety protocols for handling novel psychoactive compounds should be strictly followed.

Conclusion

N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine is a structurally interesting molecule that serves as a valuable target for both synthetic exploration and pharmacological investigation. This guide provides a robust framework for its creation and characterization, grounded in established chemical principles. The proposed synthetic route via reductive amination is efficient and scalable, while the multi-pronged analytical approach ensures rigorous confirmation of the compound's identity and purity. While its biological activity remains to be empirically determined, its structural similarity to known 5-HT₂ receptor agonists makes it a compelling candidate for further research in neuroscience and medicinal chemistry.

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